

# Farnesal as a Standard in Chromatography: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Farnesal*

Cat. No.: *B056415*

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## Introduction

**Farnesal**, a sesquiterpenoid aldehyde, is a key molecule in various biological processes and a valuable standard in chromatographic analyses for researchers in drug development and life sciences. It is structurally related to farnesol and farnesoic acid and plays a role in insect juvenile hormone biosynthesis. The accurate quantification of **farnesal** is crucial for understanding its biological functions and for the quality control of products in which it may be present. These application notes provide detailed protocols for the use of **farnesal** as a chromatographic standard, primarily focusing on Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC).

## Physicochemical Properties and Handling

Proper storage and handling of the **farnesal** standard are critical for maintaining its integrity and ensuring accurate and reproducible results.

Table 1: Physicochemical Properties of **Farnesal**

Property	Value
Molecular Formula	C15H24O
Molecular Weight	220.35 g/mol
Appearance	Pale Yellow to Yellow Oil
Boiling Point	126-129 °C at 3.5 mm Hg[1]
Density	0.909 g/mL at 25 °C[1]
Solubility	Soluble in chloroform and methanol.[1] Not miscible in water.
Storage Conditions	2-8°C, protected from light in an amber vial[1].

#### Stability and Storage:

**Farnesal** is sensitive to light and should be stored in an amber vial under refrigeration.[1] Due to the presence of double bonds and an aldehyde group, it is susceptible to oxidation and isomerization. It is recommended to use a freshly opened standard or to verify the purity of the standard if it has been stored for an extended period. For long-term storage, an inert atmosphere (e.g., argon or nitrogen) is advisable.

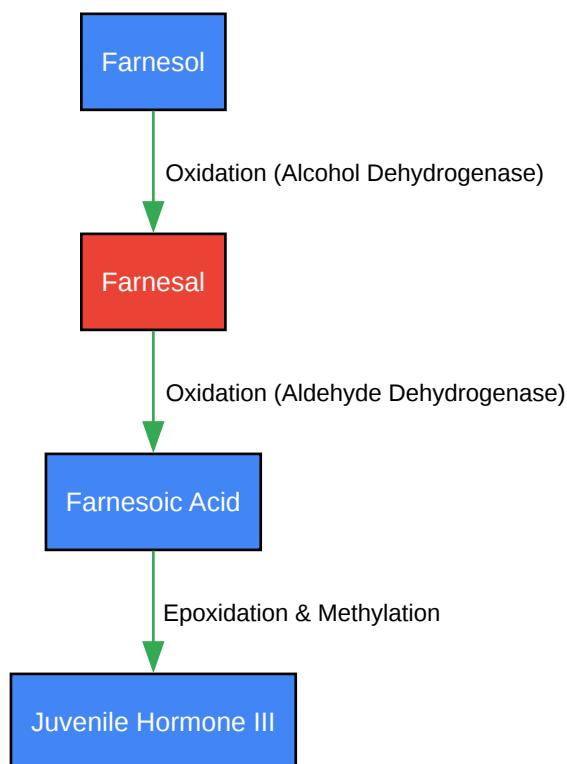
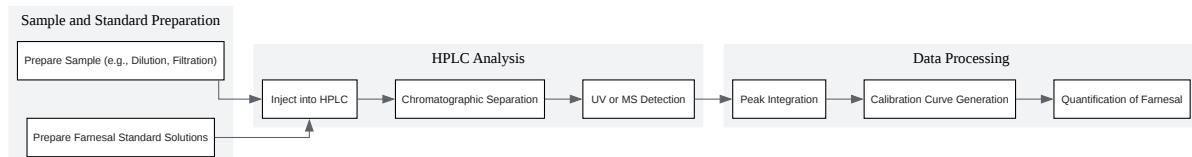
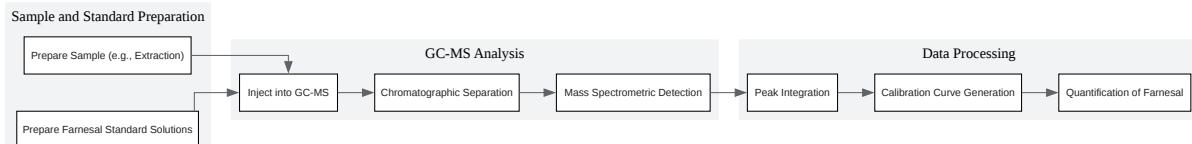
## Chromatographic Analysis of Farnesal

Both GC-MS and HPLC are suitable techniques for the analysis of **farnesal**. The choice of method will depend on the sample matrix, the required sensitivity, and the available instrumentation.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds like **farnesal**, offering high resolution and definitive identification based on mass spectra.

#### Experimental Workflow for GC-MS Analysis:



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## References

- 1. uoguelph.ca [uoguelph.ca]
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